

Tazifylline (CAS 79712-55-3): A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	Tazifylline
CAS No.:	113932-16-4
Cat. No.:	B7785649

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Prepared by a Senior Application Scientist

This document provides a comprehensive technical overview of **Tazifylline** (CAS 79712-55-3), a potent and selective histamine H1-receptor antagonist. This guide is intended for researchers, scientists, and professionals involved in drug development, offering insights into its chemical properties, mechanism of action, potential therapeutic applications, and available preclinical and clinical data.

Core Chemical and Physical Properties

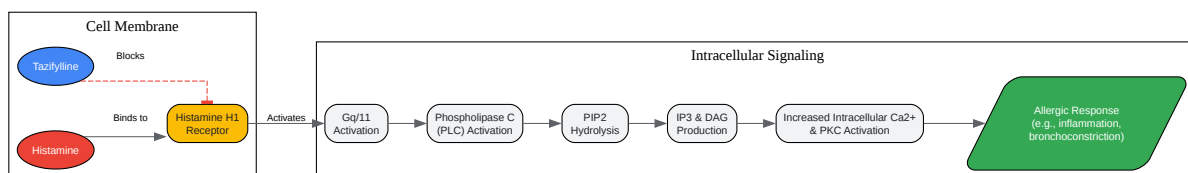
Tazifylline, systematically named 7-[2-hydroxy-3-[4-(3-phenylsulfanylpropyl)piperazin-1-yl]propyl]-1,3-dimethylpurine-2,6-dione, is a synthetic derivative of theophylline.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	79712-55-3	
Molecular Formula	C23H32N6O3S	
Molecular Weight	472.6 g/mol	
IUPAC Name	7-[2-hydroxy-3-[4-(3-phenylsulfanylpropyl)piperazin-1-yl]propyl]-1,3-dimethylpurine-2,6-dione	
Synonyms	Tazifilina, Tazifyllinum, Taziphylline, RS-49014	
Predicted Boiling Point	705.1±70.0°C	
Predicted Density	1.34±0.1 g/cm3	
Stereochemistry	Racemic	

Mechanism of Action: A Selective Histamine H1-Receptor Antagonist

Tazifylline functions as a potent and selective antagonist of the histamine H1 receptor.[3] In vitro studies have demonstrated its high affinity for these receptors.[3] Unlike many first-generation antihistamines, **Tazifylline** exhibits significantly lower affinity for other receptors, including histamine H2, alpha- and beta-adrenoceptors, 5-hydroxytryptamine, and muscarinic receptor subtypes.[3] This selectivity is crucial as it suggests a reduced likelihood of off-target side effects. Furthermore, **Tazifylline** has been shown to poorly inhibit the release of histamine from mast cells, indicating its primary mechanism is receptor blockade rather than modulation of histamine release.[3]

The antagonism of the H1 receptor by **Tazifylline** prevents the downstream signaling cascade initiated by histamine binding. This interruption of the signaling pathway is the basis for its therapeutic effects in allergic conditions.



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Caption: **Tazifylline** blocks histamine binding to the H1 receptor.

Therapeutic Applications and Clinical Insights

The primary therapeutic potential of **Tazifylline** lies in the management of allergic conditions due to its antihistaminic properties.

Allergic Rhinitis and Urticaria

Preclinical studies in rats and dogs have shown that orally administered **Tazifylline** effectively inhibits histamine-induced skin inflammation for extended periods.[3] Clinical studies in healthy atopic and non-atopic individuals demonstrated that single oral doses of 5, 10, and 15 mg of **Tazifylline** resulted in a dose-dependent inhibition of wheal and flare responses to cutaneous challenges with histamine, codeine, and anti-IgE. Notably, these effects were achieved without clinically significant sedative effects.

Asthma

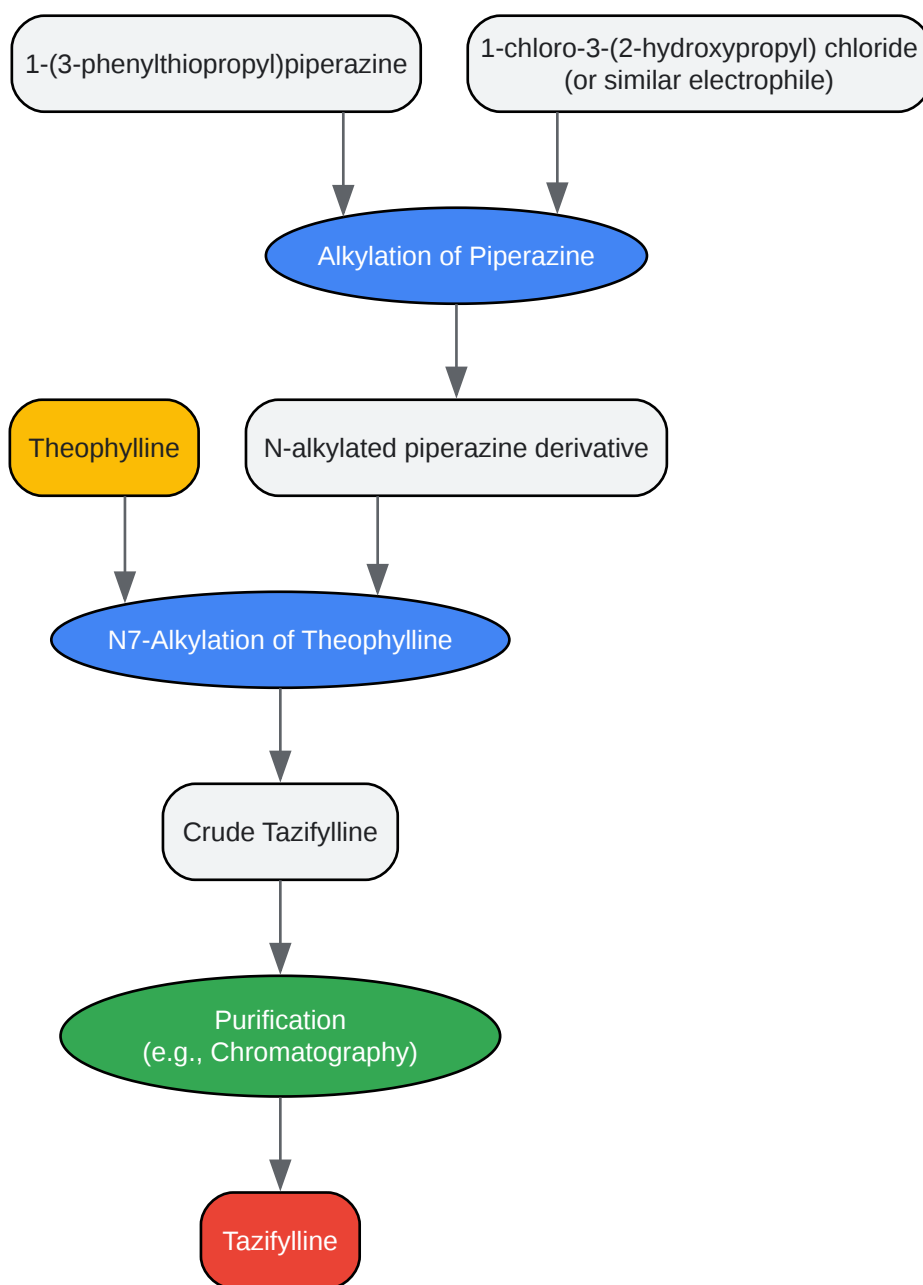
Tazifylline has been investigated for its potential role in asthma management. In anesthetized guinea pigs, it markedly inhibited histamine-induced bronchoconstriction.[3] A randomized, crossover clinical study in 11 male atopic asthmatics evaluated the effect of 10 mg of **Tazifylline** administered twice daily for seven days.[1] The study found that **Tazifylline** significantly reduced the percentage decrease in peak flow rates following histamine inhalation compared to placebo.[1]

Synthesis and Manufacturing Considerations

A detailed, publicly available, step-by-step synthesis protocol for **Tazifylline** is not readily found in the scientific literature. However, based on its chemical structure as a theophylline derivative, a plausible synthetic route can be conceptualized. The synthesis would likely involve the alkylation of theophylline at the N7 position with a suitable electrophile containing the piperazine and phenylthiopropyl moieties.

Illustrative Synthesis Workflow (Conceptual)

The following diagram illustrates a potential, high-level workflow for the synthesis of **Tazifylline**.
Disclaimer: This is a conceptual workflow and has not been experimentally validated.



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Caption: A conceptual workflow for the synthesis of **Tazifylline**.

Analytical Methodologies

A validated, publicly available analytical method specifically for the quantification of **Tazifylline** in biological matrices has not been identified in the reviewed literature. However, based on methods for similar theophylline derivatives, a reverse-phase high-performance liquid

chromatography (RP-HPLC) method coupled with UV or mass spectrometry (MS) detection would be a suitable approach for its analysis.

Representative Experimental Protocol: RP-HPLC for Quantification in Plasma (Illustrative)

The following protocol is a representative example and would require optimization and validation for **Tazifylline**.

1. Sample Preparation (Protein Precipitation):

- To 200 μL of plasma, add 600 μL of acetonitrile containing an appropriate internal standard.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.

2. Chromatographic Conditions (Starting Point):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and a buffer (e.g., 10 mM ammonium acetate, pH 5.0).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μL .
- Detection: UV at an appropriate wavelength (to be determined by UV scan) or MS/MS detection for higher sensitivity and selectivity.

3. Validation Parameters:

- The method would need to be validated for linearity, accuracy, precision, selectivity, recovery, and stability according to regulatory guidelines.

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Sources

- 1. The reducing effects of tazifylline on histamine-induced bronchoconstriction in atopic asthmatics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Taxifolin attenuates inflammation via suppressing MAPK signal pathway in vitro and in silico analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Animal pharmacology of the selective histamine H1-receptor antagonist tazifylline - PubMed [pubmed.ncbi.nlm.nih.gov]
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